

# An In-depth Technical Guide to the Thermophysical Properties of R-502 Refrigerant

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## Compound of Interest

Compound Name: Refrigerant 502

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## Introduction

Refrigerant R-502 is an azeotropic mixture primarily composed of Chlorodifluoromethane (R-22) and Chloropentafluoroethane (R-115). Historically, it was widely utilized in low and medium-temperature refrigeration applications, such as commercial freezers and ice machines, due to its favorable thermodynamic properties.<sup>[1][2]</sup> However, owing to its classification as a chlorofluorocarbon (CFC) and its significant ozone depletion potential (ODP) and global warming potential (GWP), its production was phased out under the Montreal Protocol.<sup>[1][3][4]</sup> Despite its discontinued production, understanding its thermophysical properties remains crucial for the servicing of existing systems and for academic and historical reference in the development of alternative refrigerants.

This technical guide provides a comprehensive overview of the core thermophysical properties of R-502, details the experimental methodologies used for their determination, and presents the data in a clear, accessible format.

## Core Thermophysical Properties of R-502

The thermophysical properties of R-502 have been determined through various experimental and computational methods. The following tables summarize the key quantitative data for this refrigerant.

## General and Physical Properties

Property	Value
Chemical Formula	CHClF <sub>2</sub> / C <sub>2</sub> ClF <sub>5</sub>
Composition	48.8% R-22 (CHClF <sub>2</sub> ) / 51.2% R-115 (CClF <sub>2</sub> CF <sub>3</sub> ) by mass[1][2][5][6][7]
Molecular Mass	111.63 g/mol [3][4][5][8]
Boiling Point (at 1 atm)	-45.3 °C (-49.5 °F)[3][8]
Freezing Point	-17.8 °C (0 °F)[4][9]
Critical Temperature	80.7 °C (177.3 °F) to 81.5 °C (178.7 °F)[3][5]
Critical Pressure	4.02 MPa (582.6 psia)[5][8]
Safety Classification	A1[5]

## Thermodynamic Properties

Property	Value
Heat of Vaporization (at boiling point)	172.59 kJ/kg (74.2 BTU/lb)[3][10]
Liquid Density (at 21.1 °C)	1233.4 kg/m <sup>3</sup> (77 lb/ft <sup>3</sup> )[3]
Saturated Vapor Density (at boiling point)	6.22 kg/m <sup>3</sup> (0.388 lb/ft <sup>3</sup> )[3][10]
Specific Heat of Liquid (at 21.1 °C)	1.238 kJ/(kg·K) (0.2958 BTU/lb·°F)[3][10]
Specific Heat of Vapor (at 1 atm, 21.1 °C)	0.687 kJ/(kg·K) (0.1641 BTU/lb·°F)[10]

## Environmental Properties

Property	Value
Ozone Depletion Potential (ODP)	0.221 - 0.33 (relative to CFC-11)[5][8]
Global Warming Potential (GWP)	4657 - 6200 (relative to CO <sub>2</sub> )[5][8]

# Experimental Protocols for Determining Thermophysical Properties

The determination of the thermophysical properties of refrigerants like R-502 relies on a suite of well-established experimental techniques. While specific documented protocols for R-502 are not readily available due to its age, the following methodologies are standard for characterizing refrigerants.

## Pressure-Volume-Temperature (PVT) Measurements

The relationship between pressure, volume, and temperature is fundamental to understanding the thermodynamic behavior of a fluid. PVT data is essential for constructing equations of state and calculating properties such as density, enthalpy, and entropy.

Methodology:

- **Apparatus:** A high-pressure, temperature-controlled cell of a known volume is used. This cell is often a bellows or piston-cylinder arrangement.
- **Sample Preparation:** A precise mass of the refrigerant is introduced into the cell. The system is evacuated to remove any air or other non-condensable gases.
- **Measurement:**
  - **Isothermal Method:** The temperature of the cell is held constant, and the pressure is varied. The resulting volume is measured. This is repeated at various temperatures.
  - **Isobaric (Constant Pressure) Method:** The pressure is kept constant, and the temperature is varied, while the change in volume is recorded.
- **Data Analysis:** The collected data points of pressure, volume, and temperature are used to generate comprehensive PVT surfaces and derive other thermodynamic properties.

## Calorimetry for Enthalpy of Vaporization

The enthalpy of vaporization (or latent heat) is the energy required to change a substance from a liquid to a gas at a constant temperature and pressure.

**Methodology:**

- **Apparatus:** A differential scanning calorimeter (DSC) or a specialized flow calorimeter is typically employed.
- **Procedure (DSC):**
  - A small, precisely weighed sample of the liquid refrigerant is placed in a sample pan.
  - The pan is heated at a controlled rate.
  - The instrument measures the heat flow required to maintain the sample at the same temperature as a reference pan.
  - At the boiling point, a significant amount of energy is absorbed by the sample, which is recorded as an endothermic peak on the thermogram.
- **Data Analysis:** The area under this peak is integrated to determine the enthalpy of vaporization.

## Transient Hot-Wire Method for Thermal Conductivity

The transient hot-wire method is a highly accurate technique for measuring the thermal conductivity of fluids.

**Methodology:**

- **Apparatus:** A thin platinum wire is submerged in the refrigerant sample. This wire acts as both a heating element and a resistance thermometer.
- **Procedure:**
  - A step-wise voltage is applied to the wire, causing its temperature to increase.
  - The change in the wire's resistance over a short period (typically 1 second) is measured with high precision.

- **Data Analysis:** The rate of temperature rise of the wire is directly related to the thermal conductivity of the surrounding fluid. By analyzing the temperature change as a function of time, the thermal conductivity can be calculated with high accuracy, minimizing the effects of convection.

## Viscometry for Viscosity Measurement

Viscosity, a measure of a fluid's resistance to flow, is a critical transport property. Various types of viscometers can be used to measure the viscosity of refrigerants.

Methodology (Capillary Viscometer):

- **Apparatus:** A calibrated glass capillary viscometer (e.g., an Ostwald or Ubbelohde viscometer) is placed in a constant-temperature bath.
- **Procedure:**
  - A known volume of the liquid refrigerant is introduced into the viscometer.
  - The time it takes for the liquid to flow between two marked points under the influence of gravity is measured.
- **Data Analysis:** The kinematic viscosity is determined from the flow time and the viscometer's calibration constant. The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the refrigerant at that temperature.

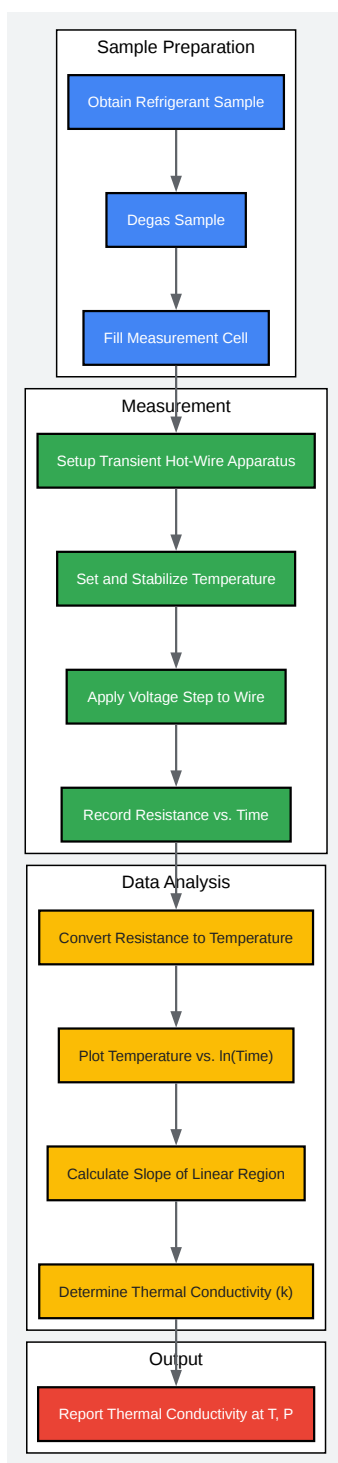
Methodology (Rotational Viscometer):

- **Apparatus:** A spindle of a defined geometry is immersed in the refrigerant sample, which is maintained at a constant temperature.
- **Procedure:**
  - The spindle is rotated at a constant speed.
  - The torque required to overcome the viscous drag of the fluid is measured.

- **Data Analysis:** The dynamic viscosity is calculated from the measured torque, the rotational speed, and the geometry of the spindle.

## Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the thermal conductivity of a refrigerant using the transient hot-wire method.



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### *Transient Hot-Wire Method Workflow*

## Conclusion

The thermophysical properties of R-502 refrigerant are well-documented and provide a valuable dataset for understanding the behavior of azeotropic refrigerant mixtures. While its use is now restricted due to its environmental impact, the data and the experimental techniques used to obtain them continue to be relevant for the development and characterization of new, more environmentally friendly refrigerants. The methodologies described herein represent the standard practices in the field for obtaining high-quality thermophysical property data, which is essential for the design and optimization of refrigeration and air-conditioning systems.

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